Mass spectrometry of 2-Chloro-6-phenoxybenzo[d]thiazole

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Compound of Interest

Compound Name:	*2-Chloro-6-phenoxybenzo[d]thiazole*
Cat. No.:	*B13670899*

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Application Note: High-Resolution Mass Spectrometry and Fragmentation Profiling of **2-Chloro-6-phenoxybenzo[d]thiazole**

Target Audience: Analytical Chemists, Mass Spectrometrists, and Drug Development Scientists
Compound: **2-Chloro-6-phenoxybenzo[d]thiazole** (CAS: 1188139-84-5)

Introduction and Chemical Context

Benzothiazole derivatives are privileged scaffolds in medicinal chemistry, frequently serving as the pharmacophoric core for antimicrobial agents, anticonvulsants, and kinase inhibitors. Specifically, phenoxy-substituted benzothiazoles have recently gained prominence as potent receptor-interacting protein kinase 1 and 3 (RIPK1/3) inhibitors, which are critical in modulating necroptosis in inflammatory diseases[1].

The compound **2-Chloro-6-phenoxybenzo[d]thiazole** features two highly reactive functional sites: a labile 2-chloro substituent and a 6-phenoxy ether linkage. Accurate structural elucidation of this building block via High-Resolution Mass Spectrometry (HRMS) is essential for downstream pharmacokinetic tracking and metabolite identification. This protocol details the

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electrospray ionization (ESI) behavior, mechanistic fragmentation pathways, and validated LC-MS/MS parameters required for the unambiguous characterization of this compound.

Mechanistic Causality in Ionization and Fragmentation

To design a self-validating analytical method, one must understand the intrinsic electronic properties of the analyte.

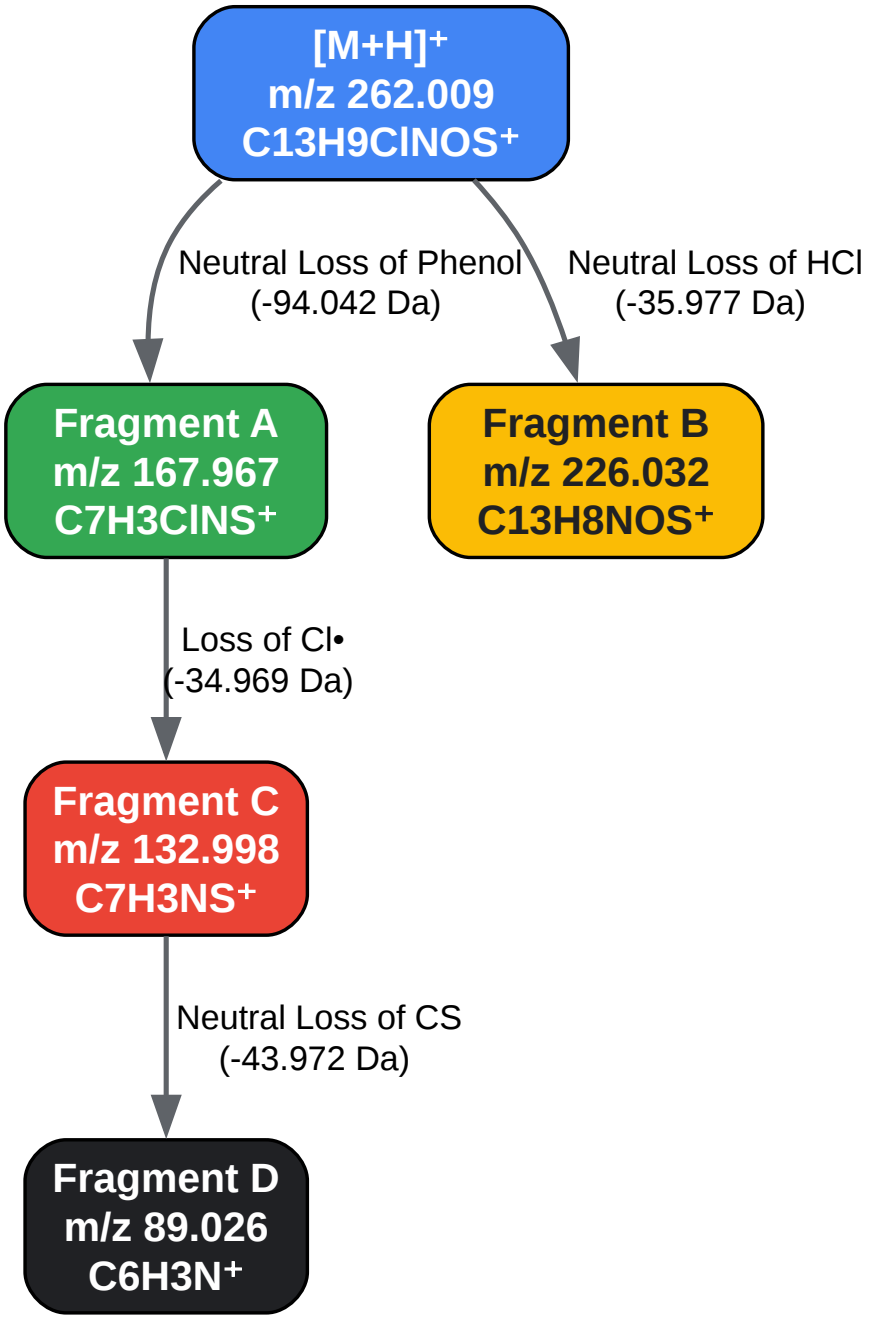
Ionization Dynamics: The basicity of the nitrogen atom within the thiazole ring makes it an excellent proton acceptor. Therefore, Electrospray Ionization in positive mode (ESI+) is the most efficient technique, yielding a robust protonated molecular ion [M+H]+ [2]. Furthermore, the presence of chlorine and sulfur atoms provides a built-in validation mechanism: the natural isotopic distribution of 35Cl/37Cl (approx. 3:1) and 32S/34S (approx. 95:4) creates a distinct, non-forgeable isotopic signature in the MS1 spectrum[3].

Collision-Induced Dissociation (CID) Pathways: Upon isolation and fragmentation of the [M+H]+ precursor (m/z 262.009), the molecule undergoes deterministic bond cleavages driven by the stability of the resulting product ions:

- Ether Cleavage (Primary Pathway): The protonated benzothiazole core strongly withdraws electron density, weakening the C−O ether bond. CID preferentially induces the neutral loss of phenol (94.042 Da), yielding a highly stable 2-chlorobenzothiazole cation (m/z 167.967).
- Dehalogenation: The 2-chloro group can be expelled either as a neutral HCl molecule from the precursor or as a chlorine radical from secondary fragments.
- Thiazole Ring Opening: High collision energies force the collapse of the thiazole ring, typically resulting in the neutral loss of carbon monosulfide (CS , 43.972 Da) or hydrogen cyanide (HCN), a hallmark of benzothiazole fragmentation[4].

Fragmentation Pathway Visualization

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Proposed ESI-MS/MS fragmentation pathway for **2-Chloro-6-phenoxybenzo[d]thiazole**.

Quantitative Data Presentation

To ensure accurate peak assignment, the theoretical exact masses and isotopic abundances must be calculated prior to analysis.

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Table 1: Theoretical Precursor Isotopic Signature (Resolution > 30,000 FWHM) | Ion Type | Formula | Exact Mass (m/z) | Relative Abundance (%) | Diagnostic Value | | :--- | :--- | :--- | :--- | :--- | | [M+H]+ (Mono) | C13H935ClNOS+ | 262.0091 | 100.0 | Base Peak | | [M+H+1]+ | C1213CH935ClNOS+ | 263.0125 | ~ 15.2 | 13C contribution | | [M+H+2]+ | C13H937ClNOS+ | 264.0062 | ~ 37.5 | 37Cl and 34S contribution | | [M+H+3]+ | C1213CH937ClNOS+ | 265.0095 | ~ 5.5 | Combined isotopes |

Table 2: Key MS/MS Fragment Ions and Causative Mechanisms | m/z (Observed) | Fragment Formula | Neutral Loss | Mechanism / Structural Implication | | :--- | :--- | :--- | :--- | | 167.967 | C7H3ClNS+ | Phenol (C6H6O) | Confirms the presence of the 6-phenoxy ether linkage. | | 226.032 | C13H8NOS+ | HCl | Confirms the labile nature of the 2-chloro substituent. | | 132.998 | C7H3NS+ | Phenol + Cl· | Represents the bare benzothiazole core radical cation. | | 89.026 | C6H3N+ | Phenol + Cl· + CS | Indicates deep structural cleavage of the thiazole ring[4]. |

Experimental Protocol: LC-ESI-HRMS/MS

This protocol is designed as a self-validating system. By incorporating specific blank injections and utilizing Data-Dependent Acquisition (DDA), the method inherently prevents false positives and ensures high-confidence structural assignments.

Step 1: Sample Preparation

- Stock Solution: Dissolve 1.0 mg of **2-Chloro-6-phenoxybenzo[d]thiazole** in 1.0 mL of LC-MS grade Acetonitrile (ACN) to create a 1 mg/mL stock.
- Working Dilution: Dilute the stock to 1 µg/mL using a diluent of 50:50 ACN:Water containing 0.1% Formic Acid. Causality note: Formic acid is critical here; it acts as a proton donor to pre-ionize the basic thiazole nitrogen in solution, drastically enhancing ESI+ sensitivity.
- System Suitability Blank: Prepare a vial with only the 50:50 ACN:Water + 0.1% Formic Acid diluent to establish background noise and rule out column carryover.

Step 2: Liquid Chromatography (LC) Conditions

- Column: C18 Reverse-Phase (e.g., 2.1 x 50 mm, 1.7 µm particle size).
- Mobile Phase A: Water + 0.1% Formic Acid.

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0.0 - 1.0 min: 5% B
  - 1.0 - 4.0 min: Ramp to 95% B (Elution of the highly hydrophobic phenoxybenzothiazole occurs here).
  - 4.0 - 5.0 min: Hold at 95% B.
  - 5.0 - 5.1 min: Return to 5% B.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2 µL.

Step 3: Mass Spectrometry (ESI-QTOF) Parameters

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 kV (Optimal for small heterocyclic molecules).
- Desolvation Temperature: 350 °C.
- Desolvation Gas Flow: 600 L/hr[5].
- Acquisition Mode: Data-Dependent MS/MS (DDA).
  - MS1 Mass Range: m/z 100 - 500.
  - MS2 Trigger: Select the top 3 most intense ions. Ensure dynamic exclusion is set to 5 seconds to allow sampling of co-eluting minor species.
  - Collision Energy (CE): Stepped CE at 15 eV, 30 eV, and 45 eV. Causality note: Stepped CE is mandatory. 15 eV cleanly breaks the ether bond (yielding m/z 167), while 45 eV is required to shatter the thiazole ring (yielding m/z 89).

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Step 4: Data Validation and Interpretation

- Blank Verification: Ensure the extracted ion chromatogram (EIC) for m/z 262.009 in the blank injection shows a signal-to-noise ratio of < 3.
- Isotopic Confirmation: In the sample MS1 spectrum, measure the intensity of m/z 264.006 relative to m/z 262.009. The ratio must fall between 35% and 40%. Failure to observe this indicates isobaric interference or a lack of the chlorine atom.
- Fragment Matching: Verify the presence of the m/z 167.967 peak in the MS2 spectrum. The mass error must be < 5 ppm compared to the theoretical exact mass.

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